

Application Notes and Protocols for Cycloadditions Involving 1-Cyanovinyl Acetate Derivatives

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Compound of Interest

Compound Name: 1-Cyanovinyl acetate

Cat. No.: B1194761

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Audience: Researchers, scientists, and drug development professionals.

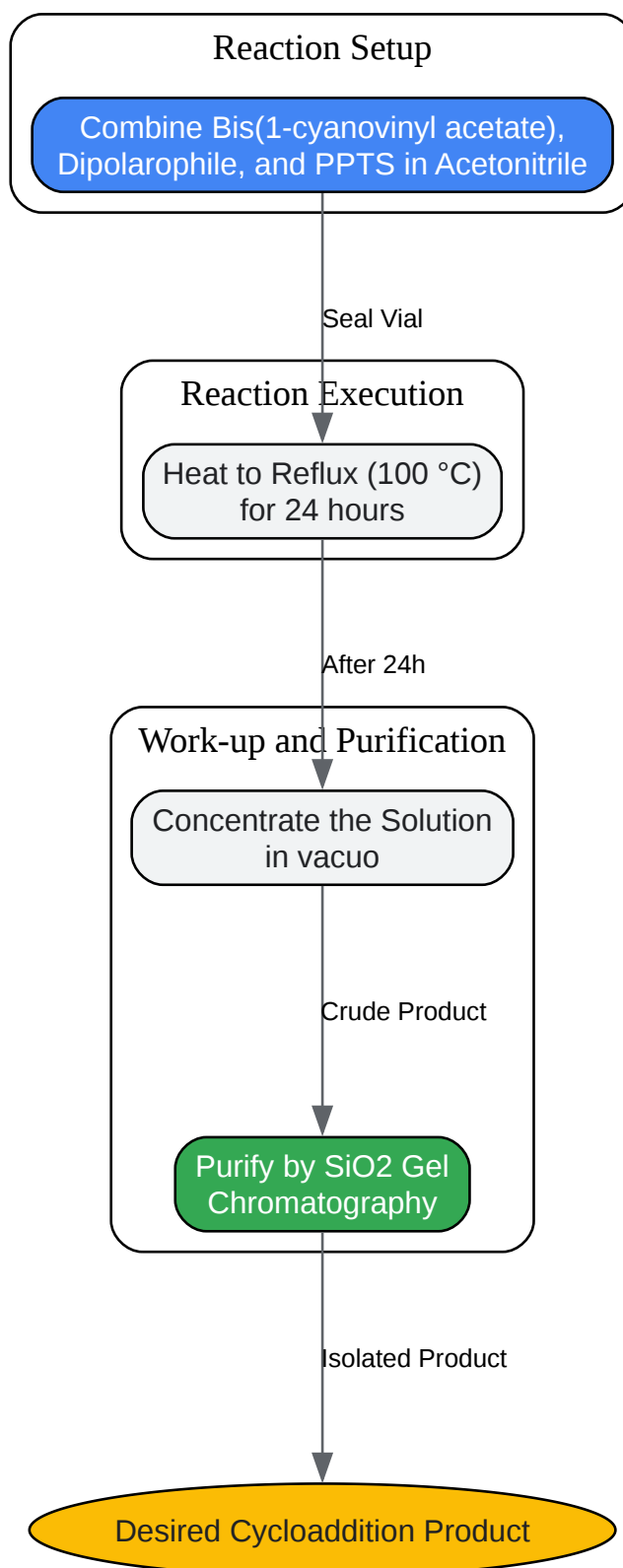
Abstract: While the direct Lewis acid-catalyzed cycloaddition of **1-cyanovinyl acetate** is not extensively documented in scientific literature, its dimer, bis(**1-cyanovinyl acetate**), serves as a valuable linear precursor for the generation of 3-oxidopyrylium ions. These reactive intermediates readily undergo [5+2] cycloaddition reactions with various dipolarophiles under Brønsted acid catalysis. This document provides detailed application notes on this transformation, including reaction mechanisms, experimental protocols, and quantitative data. Additionally, it offers a brief overview of the general principles of Lewis acid catalysis in Diels-Alder reactions of related α,β -unsaturated systems for contextual understanding.

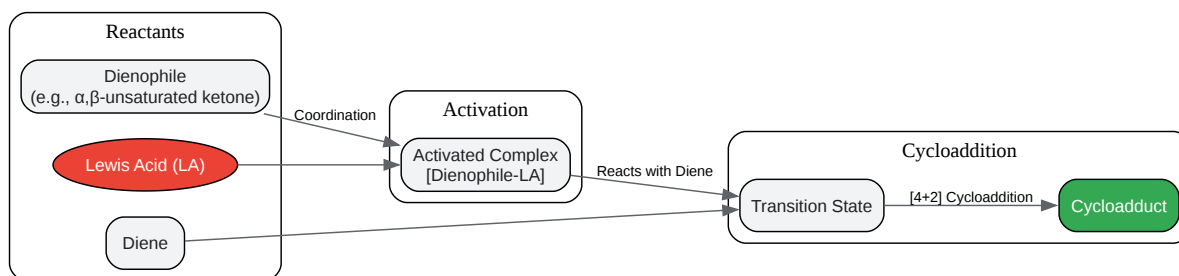
Part 1: Brønsted Acid-Catalyzed [5+2] Cycloaddition via 3-Oxidopyrylium Ion from Bis(1-cyanovinyl acetate)

The thermal treatment of bis(**1-cyanovinyl acetate**) in the presence of a catalytic amount of pyridinium p-toluenesulfonate (PPTS) generates a highly functionalized 3-oxidopyrylium ion. This reactive dipole can be trapped in situ by various dipolarophiles to yield complex oxabicyclic structures.^{[1][2]} This method is notable as it represents the first documented approach to generating 3-oxidopyrylium ions from an acyclic precursor.^{[1][2]}

Reaction Mechanism and Workflow

The proposed reaction pathway involves a series of acyl transfers and an intramolecular cyclization to form the 3-oxidopyrylium ylide, which then undergoes a [5+2] cycloaddition with a suitable dipolarophile.





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References

- 1. Oxidopyrylium [5+2] Cycloaddition Chemistry: Historical Perspective and Recent Advances (2008–2018) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. How Lewis Acids Catalyze Diels–Alder Reactions - PMC [pmc.ncbi.nlm.nih.gov]
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